

Tetrachloroguaiacol solubility in water and organic solvents

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Compound of Interest

Compound Name: **Tetrachloroguaiacol**

Cat. No.: **B15552457**

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An In-Depth Technical Guide to the Solubility of **Tetrachloroguaiacol** in Water and Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrachloroguaiacol, a significant chlorinated phenol primarily generated during the chlorine bleaching of wood pulp, is a compound of interest due to its environmental presence and potential biological effects.^{[1][2]} A thorough understanding of its solubility is crucial for toxicological studies, environmental fate modeling, and the development of remediation strategies. This technical guide provides a comprehensive overview of the known physicochemical properties of **tetrachloroguaiacol** and outlines a detailed experimental protocol for the precise determination of its solubility in aqueous and organic solvents. While specific quantitative solubility data for **tetrachloroguaiacol** is not readily available in the public domain, this guide equips researchers with the necessary information to predict its solubility behavior and to design and execute robust experimental determinations.

Introduction

Tetrachloroguaiacol (2,3,4,5-tetrachloro-6-methoxyphenol) is a chlorinated organic compound that has been identified as a persistent environmental contaminant.^[2] Its molecular structure, featuring a phenolic hydroxyl group, a methoxy group, and four chlorine atoms on the benzene ring, dictates its chemical and physical properties, including its solubility. Solubility is a

fundamental parameter that influences the bioavailability, toxicity, and environmental transport of a chemical. This guide provides a detailed examination of the factors governing the solubility of **tetrachloroguaiacol** and presents a standardized methodology for its experimental determination.

Physicochemical Properties of Tetrachloroguaiacol

A summary of the key physicochemical properties of **tetrachloroguaiacol** is presented in Table 1. These properties are essential for understanding and predicting its solubility. The high octanol-water partition coefficient (LogP or XLogP3) suggests a strong preference for non-polar environments and consequently, low solubility in water.

Property	Value	Source
Molecular Formula	C ₇ H ₄ Cl ₄ O ₂	[2][3]
Molecular Weight	261.92 g/mol	
Appearance	Off-White Solid	
Melting Point	119-121 °C	
Boiling Point	316.0 ± 37.0 °C at 760 mmHg	
Density	1.6 ± 0.1 g/cm ³	
Predicted LogP (XLogP3)	4.4	
pKa (Predicted)	6.16 ± 0.33	

Table 1: Physicochemical Properties of **Tetrachloroguaiacol**

Predicted Solubility

Based on the "like dissolves like" principle and the physicochemical properties listed in Table 1, the following solubility behavior for **tetrachloroguaiacol** can be predicted:

- Water: Due to its highly chlorinated and largely non-polar structure, as indicated by the high predicted LogP value, **tetrachloroguaiacol** is expected to have very low solubility in water.

- Organic Solvents:
 - Non-polar solvents (e.g., hexane, toluene): Higher solubility is anticipated in non-polar solvents due to favorable van der Waals interactions.
 - Polar aprotic solvents (e.g., acetone, ethyl acetate): Moderate solubility is expected.
 - Polar protic solvents (e.g., methanol, ethanol): Solubility will be influenced by a balance of polar interactions with the hydroxyl and methoxy groups and the non-polar nature of the chlorinated aromatic ring.

Experimental Protocol for Solubility Determination

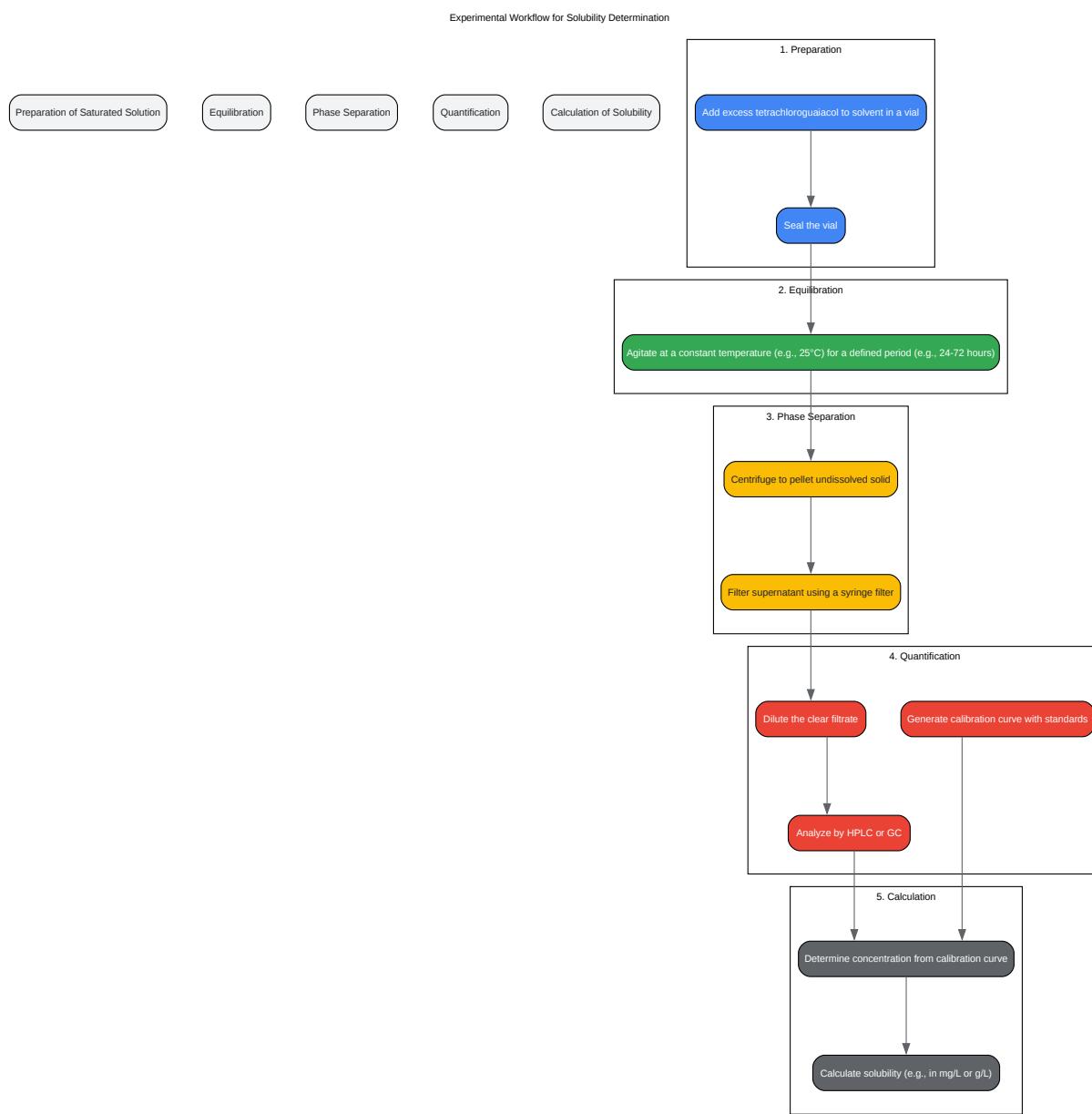
The following is a detailed methodology for the experimental determination of the solubility of **tetrachloroguaiacol**, primarily based on the widely accepted shake-flask method. This method is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound.

Materials and Equipment

- **Tetrachloroguaiacol** (high purity)
- Selected solvents (e.g., deionized water, methanol, ethanol, acetone, hexane) of analytical grade
- Analytical balance (± 0.1 mg)
- Glass vials with screw caps and PTFE septa
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringe filters (e.g., $0.22 \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a UV detector or Gas Chromatography (GC) system with a suitable detector.

Experimental Workflow Diagram



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Caption: Workflow for the experimental determination of **tetrachloroguaiacol** solubility.

Step-by-Step Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **tetrachloroguaiacol** to a pre-weighed glass vial. The amount should be sufficient to ensure that a solid phase remains after equilibrium is reached.
 - Record the exact weight of the compound added.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vial.
- Equilibration:
 - Place the vials in a constant temperature orbital shaker or water bath (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24 to 72 hours). Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the undissolved solid to settle.
 - To further ensure complete separation of the solid and liquid phases, centrifuge the vials at a moderate speed.
 - Carefully withdraw an aliquot of the clear supernatant using a syringe and immediately filter it through a syringe filter (e.g., $0.22\text{ }\mu\text{m}$) to remove any remaining particulates.
- Quantification:
 - Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the analytical method.

- Prepare a series of standard solutions of **tetrachloroguaiacol** of known concentrations in the same solvent.
- Analyze the standard solutions and the diluted sample solution using a validated HPLC or GC method.
- Construct a calibration curve by plotting the instrument response (e.g., peak area) against the concentration of the standard solutions.

- Calculation of Solubility:
 - Determine the concentration of the diluted sample solution from the calibration curve.
 - Calculate the concentration of the original saturated solution by applying the dilution factor.
 - The resulting concentration is the solubility of **tetrachloroguaiacol** in the specific solvent at the experimental temperature. Express the solubility in appropriate units (e.g., mg/L, g/L, or mol/L).

Conclusion

This technical guide has summarized the available physicochemical data for **tetrachloroguaiacol** and provided a robust, detailed experimental protocol for determining its solubility in water and organic solvents. While quantitative solubility data is not readily found in the current literature, the provided methodology and predictive insights based on the compound's properties will enable researchers to obtain the necessary data for their specific applications. Accurate solubility data is fundamental for advancing our understanding of the environmental fate and toxicological profile of **tetrachloroguaiacol**.

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- 3. Tetrachloroguaiacol | C7H4Cl4O2 | CID 17343 - PubChem [pubchem.ncbi.nlm.nih.gov]
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